

Technical Support Center: Guibourtinidin Chloride Storage & Handling

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Compound of Interest

Compound Name: *GUIBOURTINIDIN
CHLORIDE(SH)*

CAS No.: *13544-54-2*

Cat. No.: *B1180819*

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Senior Application Scientist Desk Subject: Maximizing Shelf Life and Experimental Integrity of Guibourtinidin Chloride Compound Class: 3-Deoxyanthocyanidin (Flavylium salt)[1]

Core Directive: The Stability Logic

Guibourtinidin chloride (CAS: 23130-31-6) is a 3-deoxyanthocyanidin.[1] Unlike common anthocyanins (e.g., Cyanidin), it lacks a hydroxyl group at the C-3 position.[1][2] This structural difference confers higher thermal stability and resistance to ring fission; however, it remains highly susceptible to hydration-induced color loss and photodegradation.

To extend shelf life, you must control three thermodynamic variables: Protonation (pH), Hydration (Water Activity), and Photon Energy (Light).[1]

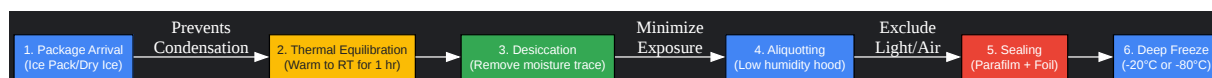
The Golden Rules of Storage

Parameter	Standard Condition	Long-Term (>6 Months)	The "Why" (Mechanistic Insight)
Temperature	-20°C	-80°C	Arrhenius kinetics: Lowering temp slows the rate of chalcone formation (ring opening).[1]
Atmosphere	Desiccated	Argon/N2 Overlay	Critical: Moisture triggers the nucleophilic attack of water at C-2, converting the colored flavylum cation into a colorless hemiketal.
Light	Amber Vial	Foil Wrap + Box	High-energy photons excite the conjugated -system, accelerating oxidative cleavage.[1]
State	Solid Powder	Solid Powder	Never store in solution long-term. Hydrolysis rates increase exponentially in liquid phase.[1]

Experimental Workflow: Arrival to Aliquot

Standard Operating Procedure (SOP) for First-Time Handling

Do not open the vial immediately upon arrival. Condensation is the primary cause of premature degradation.



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Caption: Figure 1.[1] Critical workflow to prevent hygroscopic degradation upon initial opening.

Troubleshooting Guide

Diagnose issues based on observable symptoms.

Symptom 1: The powder or solution has turned from Red/Orange to Colorless or Brown.

- Root Cause:pH Shift / Hydration.[1]
 - The red/orange color belongs to the Flavylium Cation (stable at pH < 2).
 - At neutral pH (pH 4-6), water attacks the molecule to form a Colorless Hemiketal.[1]
 - At alkaline pH or with oxidation, this opens into a yellow/brown Chalcone.
- Corrective Action:
 - Acidify: Add 0.1% to 1% HCl (hydrochloric acid) or Formic Acid to your solvent.[1]
 - Verify: If color returns to red/orange, the compound is intact. If it remains brown, irreversible oxidation (ring fission) has occurred.[1]
- Prevention: Always reconstitute in Acidified Methanol (MeOH + 0.1% HCl) rather than pure water or neutral buffers.[1]

Symptom 2: Poor Solubility (Particulates visible).[1]

- Root Cause:Salt Dissociation Issue.[1]

- Guibourtinidin is a chloride salt.[1][3][4][5][6] In pure organic solvents (like 100% Ethyl Acetate), the salt may not dissociate fully. In pure water, it may hydrate and precipitate as the pseudobase.
- Corrective Action:
 - Use a Polar Protic Solvent with acid.[1]
 - Recommended Mix: Methanol:Water:HCl (80:19:1 v/v/v).[1]
 - Sonicate: 5–10 minutes in an ultrasonic bath (keep water cool) to break crystal lattice energy.

Symptom 3: Inconsistent HPLC Retention Times.

- Root Cause:Equilibrium Shift.[1]
 - In the HPLC column, the flavylum/hemiketal equilibrium shifts based on the mobile phase pH.
- Corrective Action:
 - Ensure your HPLC mobile phase is acidic (e.g., 5% Formic Acid or 0.1% TFA).[1] This forces the molecule into the stable Flavylum form, sharpening the peak.

Frequently Asked Questions (FAQ)

Q: Can I store Guibourtinidin Chloride in DMSO at -20°C? A:Not recommended for >1 month. While DMSO prevents freezing, it is hygroscopic and can facilitate oxidation over time.[1] If you must store stock solutions, use Acidified Methanol stored at -80°C, and purge the headspace with Nitrogen gas before sealing.

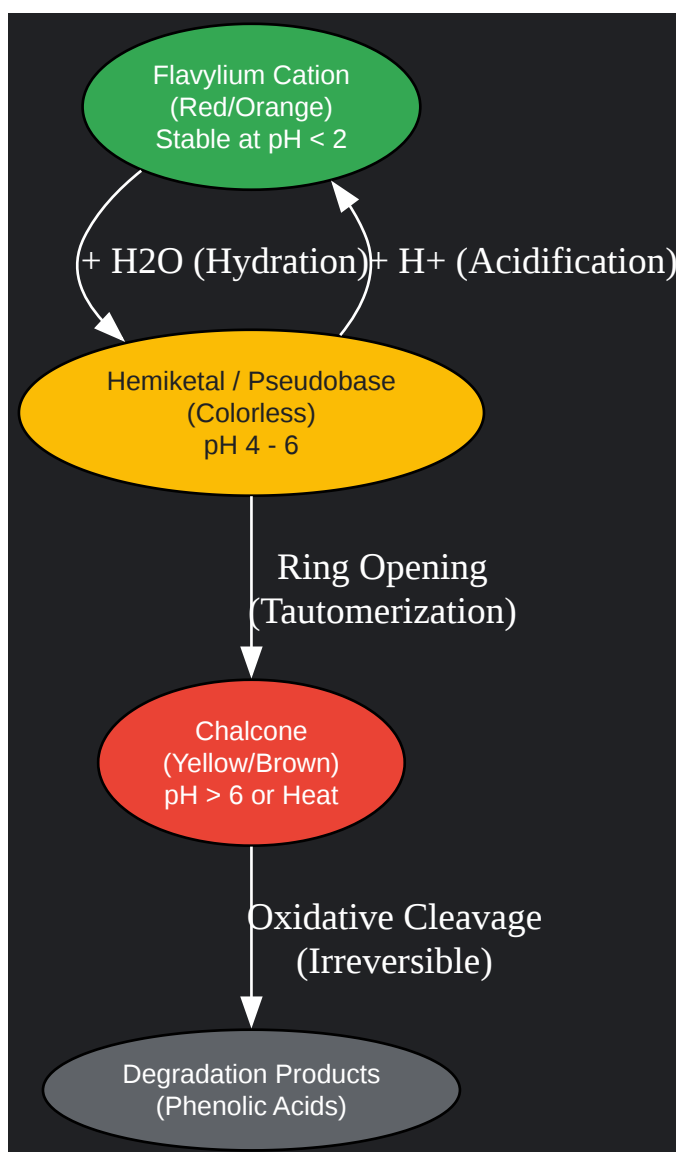
Q: How does Guibourtinidin differ from Cyanidin in terms of stability? A: Guibourtinidin is a 3-deoxyanthocyanidin.[1] It lacks the hydroxyl group at position 3.[2] Mechanistically, this makes it more stable to thermal degradation and high pH than Cyanidin, but it is still unstable compared to synthetic dyes. Do not assume "more stable" means "indestructible."[1]

Q: I need to use it in a cell culture assay (pH 7.4). Will it degrade? A: Yes, rapidly. At pH 7.4, the flavylum cation converts to the quinoidal base (blue/purple) or chalcone (yellow) within minutes to hours.

- Protocol Tip: Prepare the stock in acidified DMSO. Add to media immediately before the experiment. Include a "media-only" control to subtract background absorbance changes caused by the compound's color shift.

Mechanism of Action: pH-Dependent Stability

Understanding the structural transformation is key to troubleshooting.[1]



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Caption: Figure 2.[1] The pH-dependent equilibrium.[1] Keeping the system acidic (Green Zone) prevents the shift toward unstable Chalcones (Red Zone).[1]

References & Authority[1][2][7]

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